

Technical Guide: 1,4-Dimethoxy-2-nitrobenzene (CAS 89-39-4)

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Compound of Interest

Compound Name: 1,4-Dimethoxy-2-nitrobenzene

CAS No.: 89-39-4

Cat. No.: B146714

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Executive Summary

1,4-Dimethoxy-2-nitrobenzene (CAS 89-39-4) serves as a pivotal electrophilic building block in the synthesis of substituted anilines and benzoquinone derivatives.^[1] Its structural significance lies in the ortho-nitro positioning relative to the methoxy group, which activates the ring for subsequent reduction while protecting the oxygen functionalities.

This guide provides a rigorous technical analysis of the compound, focusing on the criticality of mono-nitration control during synthesis and its downstream utility in pharmaceutical scaffolds (specifically ubiquinone analogues) and industrial pigments.

Chemical Profile & Physicochemical Properties^{[1][2]} ^{[3][4][5][6][7][8][9]}

The following data aggregates experimentally validated properties essential for identification and quality control.

Property	Specification	Operational Relevance
IUPAC Name	1,4-Dimethoxy-2-nitrobenzene	Official nomenclature for regulatory filing.[1]
Synonyms	2-Nitrohydroquinone dimethyl ether; 4-Nitroveratrole (isomer ambiguity*)	Note: "Veratrole" usually refers to 1,2-dimethoxy; precise numbering is vital.[1]
CAS Number	89-39-4	Unique identifier for inventory/safety.[1]
Molecular Formula	C ₈ H ₉ NO ₄	MW: 183.16 g/mol
Appearance	Yellow Crystalline Solid	Visual purity check; dark orange/brown indicates oxidation.[1]
Melting Point	70 – 73 °C	Primary QC Parameter. Sharp range indicates high purity.[1]
Solubility	Soluble: Benzene, Ethanol, CHCl ₃ Insoluble: Water	Dictates solvent choice for recrystallization (EtOH/Water).
Electronic Character	Electron-rich (Activated)	The two methoxy groups strongly activate the ring, making it susceptible to over-nitration.

Synthesis: Controlled Nitration Protocol

Core Challenge: The precursor, 1,4-dimethoxybenzene, is highly activated toward electrophilic aromatic substitution. The primary risk is dinitration (forming 2,3-dinitro or 2,5-dinitro isomers) or oxidative cleavage to the quinone.

Expert Directive: Avoid standard mixed acid (H₂SO₄/HNO₃) at high temperatures.[1] Use a moderated nitration system (HNO₃ in Acetic Acid) to ensure selectivity.[1]

Reaction Logic & Causality[1]

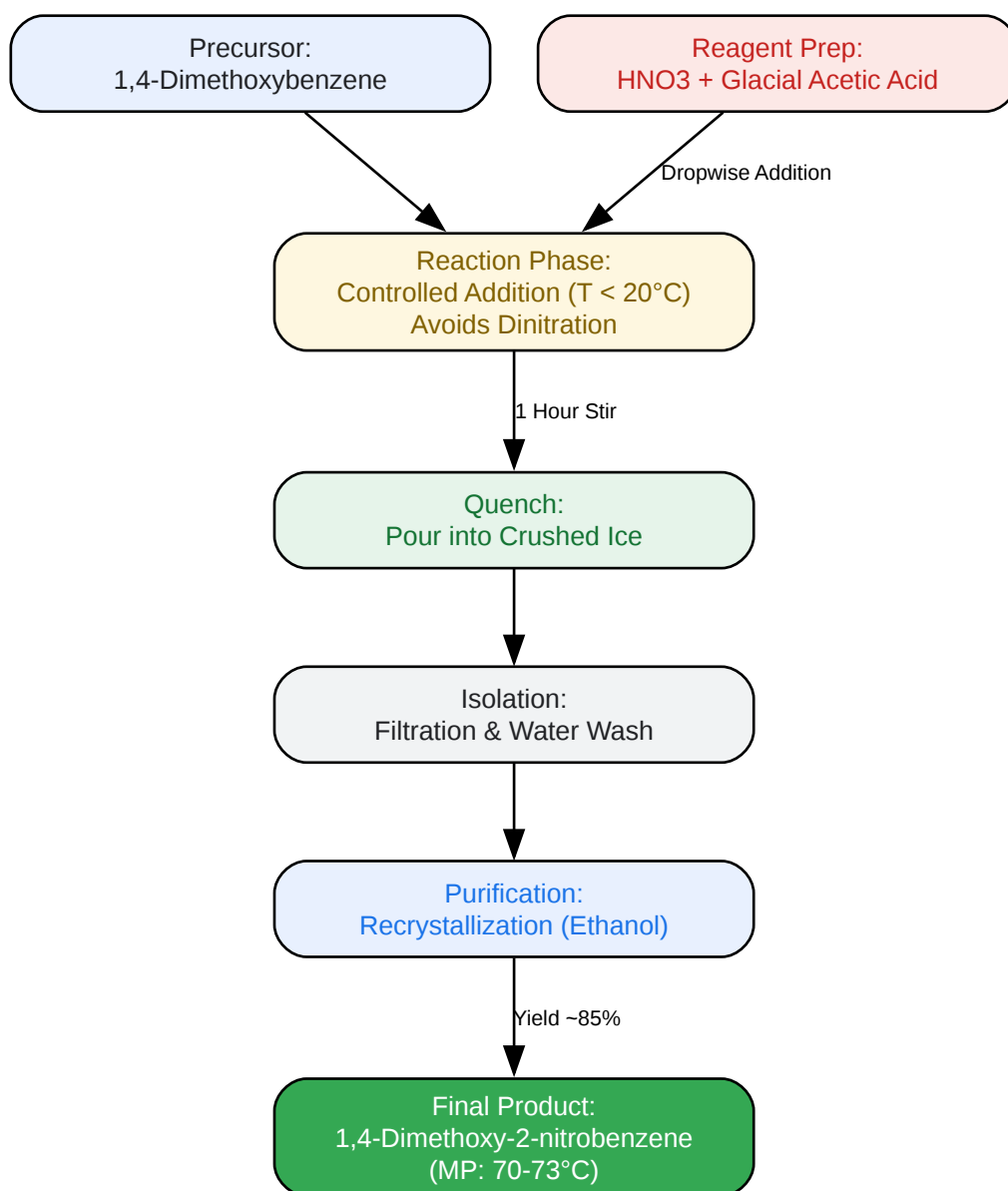
- Substrate: 1,4-Dimethoxybenzene.[1][2][3][4][5][6][7]

- Reagent: Nitric Acid (70%) in Glacial Acetic Acid.[\[1\]](#)
- Mechanism: Electrophilic Aromatic Substitution (EAS).[\[1\]](#)
- Selectivity Control: The para-methoxy groups direct ortho to themselves.[\[1\]](#) Since all open positions are equivalent, mono-nitration yields a single product.[\[1\]](#) Temperature control prevents the second nitro group addition.[\[1\]](#)[\[8\]](#)

Step-by-Step Protocol (Self-Validating)

- Preparation: Dissolve 0.1 mol of 1,4-dimethoxybenzene in 40 mL of Glacial Acetic Acid. Cool to 10–15°C in an ice bath.
- Addition: Dropwise add a solution of HNO₃ (0.11 mol, slight excess) in Acetic Acid.
 - Validation: Monitor internal temperature.[\[1\]](#) If T > 20°C, stop addition. Exotherm indicates rapid reaction; overheating leads to dinitration.[\[1\]](#)
- Digestion: Stir at room temperature (25°C) for 1 hour.
 - Endpoint Check: TLC (Silica, Hexane/EtOAc 8:2).[\[1\]](#) Starting material (R_f ~0.6) should disappear; product (R_f ~0.[\[1\]](#)4) appears yellow.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Quenching: Pour the reaction mixture into 200 mL of crushed ice/water with vigorous stirring. The product will precipitate as a yellow solid.[\[1\]](#)
- Purification: Filter the solid. Wash with cold water to remove acid traces.[\[1\]](#)
 - Recrystallization:[\[3\]](#) Dissolve in minimum hot Ethanol (95%).[\[1\]](#) Cool slowly.
 - Final QC: Check Melting Point.[\[1\]](#)[\[9\]](#)[\[3\]](#)[\[6\]](#) Must be 71–73°C.

Synthesis Workflow Diagram



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Figure 1: Controlled nitration workflow designed to minimize dinitration impurities.

Downstream Applications & Reactivity

The primary value of CAS 89-39-4 is as a precursor to 2,5-Dimethoxyaniline, a scaffold used in:

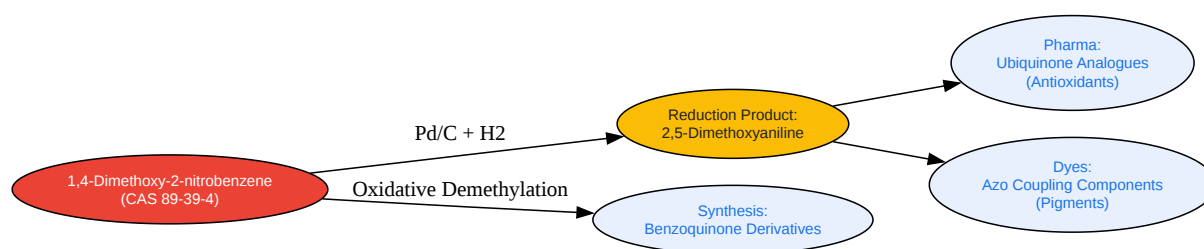
- Pharmaceuticals: Synthesis of ubiquinone analogues and antifungal agents.[1]
- Dyes: Intermediate for coupling components in azo dyes.[1]

Reduction Pathway (To 2,5-Dimethoxyaniline)

The nitro group is reduced to an amine.[11][12] Catalytic hydrogenation is preferred in pharma for purity; Fe/HCl is used in bulk industrial settings.[1]

- Catalytic Method: H₂ (3 atm), 10% Pd/C, Ethanol.[1]
- Chemical Method: Iron powder, dilute HCl, reflux.[1]

Application Logic Diagram



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Figure 2: Downstream utility showing the divergence into pharmaceutical and industrial dye sectors.

Safety & Handling (E-E-A-T)

Risk Profile: Nitroaromatics are potentially toxic and explosive if handled improperly.[1]

- Thermal Stability: The compound decomposes at high temperatures.[1][3] Never distill the crude nitration mixture without verifying the absence of unstable byproducts.
- Toxicity: Harmful if swallowed or absorbed through skin.[1] Use Nitrile gloves.[1]
- Storage: Store below 30°C in a dark, dry place. Light sensitivity can cause gradual darkening (oxidation).[1]

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